

1-fluoro-2,4-dimethoxybenzene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-fluoro-2,4-dimethoxybenzene

Cat. No.: B091222

[Get Quote](#)

In-Depth Technical Guide: 1-Fluoro-2,4-dimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-fluoro-2,4-dimethoxybenzene**, a versatile aromatic compound. It covers its fundamental physicochemical properties, its role in organic synthesis, and its applications in medicinal chemistry and materials science.

Physicochemical Properties

The quantitative data for **1-fluoro-2,4-dimethoxybenzene** are summarized below. This compound is a white to light yellow clear liquid at room temperature.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₉ FO ₂	[1][2][3][4][5]
Molecular Weight	156.16 g/mol (also cited as 156.15 g/mol)	[1][2][3][5][6]
CAS Number	17715-70-7	[1][2][6]
Density	1.18 g/mL (at 25 °C)	[1][6]
Boiling Point	210 °C	[1][6]
Refractive Index	n _{20D} 1.51	[1][6]
Purity	≥ 98% (GC)	[1][6]
Appearance	White to light yellow clear liquid	[1][6]
Storage	Room Temperature	[1][3]

Applications in Synthesis and Research

1-Fluoro-2,4-dimethoxybenzene is a valuable intermediate and building block in various fields of chemical research and development.

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the production of pharmaceuticals and agrochemicals.[1][3][6][7] The presence of a fluorine atom can enhance the metabolic stability and bioavailability of the resulting drug molecules.[1][3][6] Its methoxy groups facilitate electrophilic substitution reactions, making it a versatile tool for constructing complex aromatic molecules.[3]
- **Medicinal Chemistry:** This compound is particularly useful in the design of fluorinated drugs, which can exhibit enhanced biological activity.[1][6]
- **Materials Science:** It is incorporated into polymer formulations to improve thermal stability and mechanical properties.[1][6][7]
- **Analytical Chemistry:** It can be employed as a standard in analytical methods for the detection and quantification of substances in complex mixtures.[1][6][7]

Experimental Protocols

Detailed experimental protocols are crucial for reproducibility. The following is an example of a synthetic procedure involving a related isomer, demonstrating the type of information required for a full whitepaper.

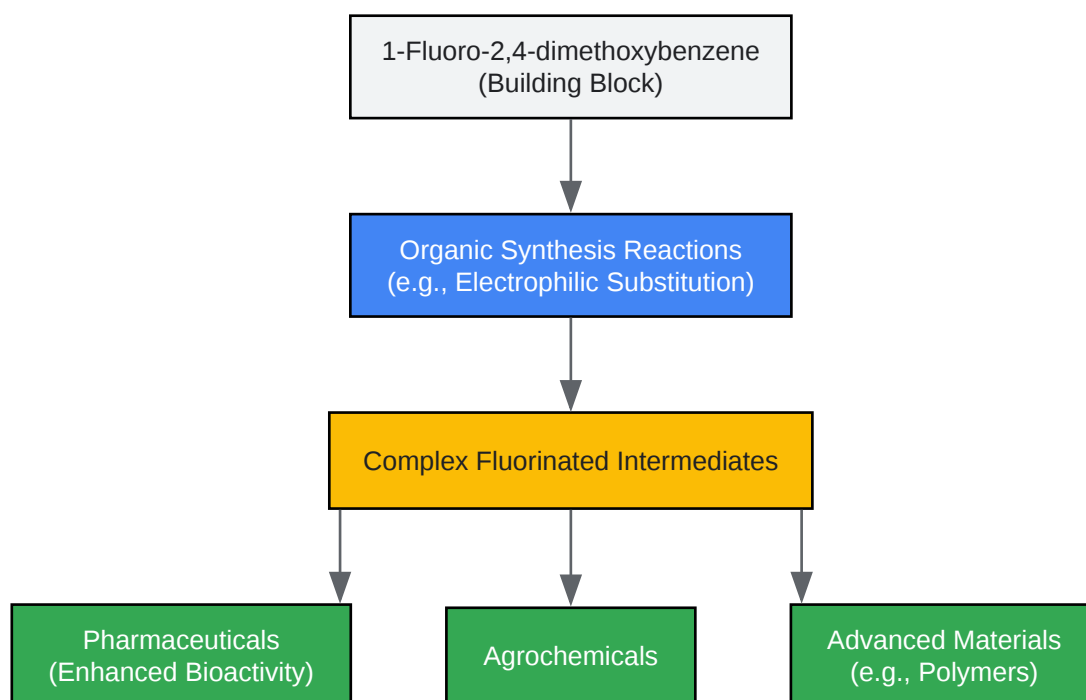
Example Protocol: Synthesis of 1-Fluoro-2,5-dimethoxy-4-nitrobenzene from 2-Fluoro-1,4-dimethoxybenzene

This protocol describes the nitration of a similar compound, 2-fluoro-1,4-dimethoxybenzene, which is an isomer of the topic compound.

- **Preparation:** A solution of nitric acid (HNO_3 , 64–66%, 143 mL) is cooled to 0 °C in a stirred vessel.
- **Addition of Reactant:** 2-Fluoro-1,4-dimethoxybenzene (16.00 g, 0.10 mol) is added slowly to the cooled nitric acid solution.
- **Reaction:** The solution is stirred for 10 minutes at 0 °C.
- **Quenching:** The reaction mixture is then poured onto 600 mL of ice water and stirred for an additional 30 minutes, leading to the precipitation of the product.
- **Isolation:** The resulting solid, 1-fluoro-2,5-dimethoxy-4-nitrobenzene, is collected. This synthesis reportedly achieves a 90% yield.^[8]

Visualizations

Diagrams are essential for illustrating relationships and workflows. Below is a conceptual workflow illustrating the role of **1-fluoro-2,4-dimethoxybenzene** as a synthetic building block.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of **1-fluoro-2,4-dimethoxybenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. cenmed.com [cenmed.com]
- 3. 1-Fluoro-2,4-dimethoxybenzene [myskinrecipes.com]
- 4. H63528.03 [thermofisher.com]
- 5. chemimpex.com [chemimpex.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 20230601, 20230601, 20230601, 20230601 | Virtual tour generated by Panotour [gdnapark.gov.taipei]

- 8. 1-Fluoro-2,5-dimethoxy-4-nitrobenzene [mdpi.com]
- To cite this document: BenchChem. [1-fluoro-2,4-dimethoxybenzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091222#1-fluoro-2-4-dimethoxybenzene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com